

Everolimus Stability and Storage: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Everolimus(RAD-001)

Cat. No.: B15750681

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of everolimus for research applications. Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound throughout experimental workflows.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of everolimus?

A1: Solid everolimus should be stored at -20°C for long-term use, where it is stable for at least two to four years.^{[1][2][3]} Some protocols also suggest storage at -80°C for extended periods.^[4] It is critical to protect the solid compound from light and moisture to prevent degradation.^[3]

Q2: What are the recommended solvents for reconstituting everolimus?

A2: Everolimus is soluble in several organic solvents, including Dimethyl Sulfoxide (DMSO), ethanol, and Dimethylformamide (DMF).^{[1][2]} It is sparingly soluble in aqueous buffers.^{[1][2]} For cell-based assays, DMSO is a commonly used solvent.

Q3: How do I prepare a stock solution of everolimus?

A3: To prepare a stock solution, dissolve the crystalline solid in an appropriate organic solvent like DMSO or ethanol.[1][2] It is recommended to purge the solvent with an inert gas before use.[1][2] For example, to create a 10 mM stock solution in DMSO, you would dissolve 9.58 mg of everolimus (assuming a molecular weight of 958.22 g/mol) in 1 mL of fresh, high-quality DMSO.[5]

Q4: What are the storage conditions and stability of everolimus stock solutions?

A4: Stock solutions of everolimus in DMSO can be stored at -20°C for up to six months or at -80°C for up to one year.[6] It is crucial to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation.[6][7]

Q5: How stable is everolimus in aqueous solutions or cell culture media?

A5: Everolimus has limited stability in aqueous solutions. It is not recommended to store aqueous solutions for more than one day.[1][2] For cell culture experiments, it is best practice to prepare fresh dilutions from the frozen stock solution immediately before use.

Q6: Is everolimus sensitive to light or temperature?

A6: Yes, everolimus can be sensitive to light and elevated temperatures.[3][8] Both the solid compound and solutions should be stored protected from light.[3] Studies have shown that everolimus is relatively stable under thermal stress but can degrade under prolonged exposure to high temperatures.[9][10]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Precipitation in stock solution upon thawing	- The concentration of everolimus may be too high for the solvent at a lower temperature.- The quality of the solvent may have degraded (e.g., absorbed moisture).	- Gently warm the solution to 37°C and vortex to redissolve.- Use fresh, anhydrous solvent for preparing stock solutions. [5] - Consider preparing a slightly lower concentration stock solution.
Inconsistent or unexpected experimental results	- Degradation of everolimus due to improper storage or handling.- Multiple freeze-thaw cycles of the stock solution.- Instability in aqueous media during prolonged incubation.	- Prepare fresh dilutions from a new aliquot of the stock solution for each experiment.- Ensure the stock solution has been stored correctly at -20°C or -80°C and protected from light.- Minimize the time the compound is in aqueous media before and during the experiment.
Difficulty dissolving everolimus in aqueous buffers	- Everolimus has very poor water solubility. [5] [7]	- First, dissolve everolimus in an organic solvent like DMSO or DMF, and then dilute this stock solution into the aqueous buffer of choice. [1] [2]

Data Summary Tables

Table 1: Recommended Storage Conditions for Everolimus

Form	Storage Temperature	Duration	Additional Notes
Solid (Crystalline Powder)	-20°C	≥ 2-4 years[1][2]	Protect from light and moisture.[3]
-80°C	Long-term[4]		
Stock Solution in DMSO	-20°C	Up to 6 months[6]	Aliquot to avoid freeze-thaw cycles.[7]
-80°C	Up to 1 year[6]		
Aqueous Solution	2-8°C or Room Temperature	≤ 1 day[1][2]	Prepare fresh before use.
In Whole Blood	-20°C	Up to 90 days[11]	Specific to this matrix.

Table 2: Solubility of Everolimus in Common Solvents

Solvent	Approximate Solubility
DMSO	~10 mg/mL[1][2] to 100 mg/mL[5]
Ethanol	~10 mg/mL[1][2] to 100 mg/mL[12]
DMF (Dimethylformamide)	~20 mg/mL[1][2]
Water	Insoluble/Very poorly soluble[5][7]
1:4 solution of DMF:PBS (pH 7.2)	~0.1 mg/mL[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Everolimus Stock Solution in DMSO

- Materials:
 - Everolimus (crystalline solid)

- Anhydrous, high-quality Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Procedure:
 1. Allow the vial of solid everolimus to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh out the required amount of everolimus. For a 10 mM solution, this would be 9.58 mg per 1 mL of DMSO (based on a molecular weight of 958.22 g/mol).
 3. Add the appropriate volume of DMSO to the everolimus powder.
 4. Vortex the solution until the everolimus is completely dissolved. Gentle warming to 37°C may aid dissolution.
 5. Aliquot the stock solution into single-use, light-protected microcentrifuge tubes.
 6. Store the aliquots at -20°C or -80°C.

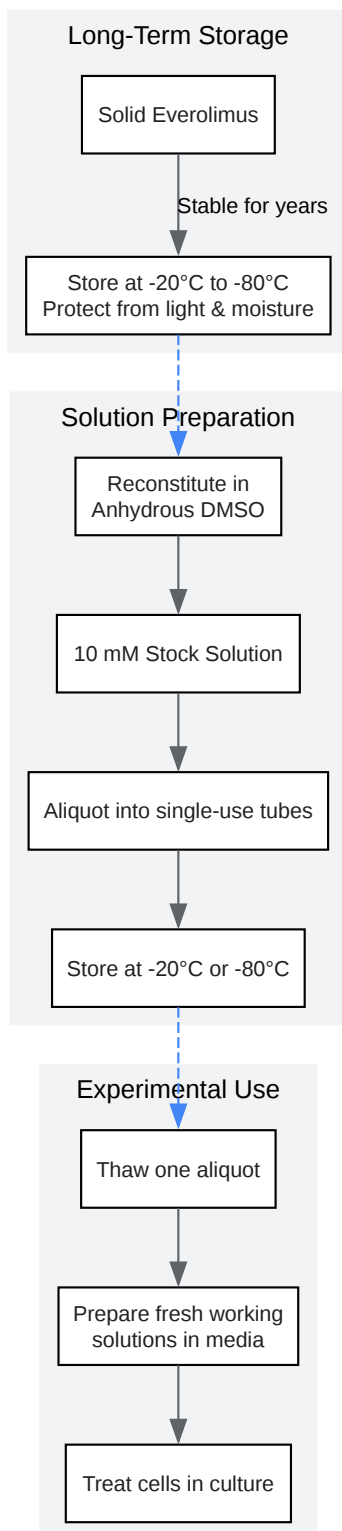
Protocol 2: Preparation of Working Solutions for Cell Culture

- Materials:
 - 10 mM Everolimus stock solution in DMSO
 - Sterile cell culture medium
- Procedure:
 1. Thaw a single aliquot of the 10 mM everolimus stock solution at room temperature.
 2. Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.

3. Ensure the final concentration of DMSO in the cell culture medium is consistent across all treatments (including the vehicle control) and is at a level that does not affect cell viability (typically $\leq 0.1\%$).
4. Use the freshly prepared working solutions immediately. Do not store diluted aqueous solutions.

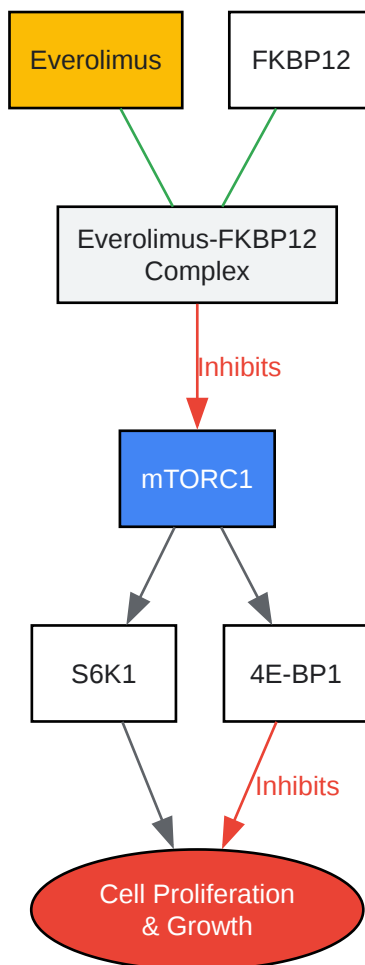
Visualizations

Experimental Workflow for Everolimus Use

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Caption: Workflow for storing and preparing everolimus.

Everolimus Mechanism of Action



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Caption: Everolimus inhibits the mTORC1 signaling pathway.

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